

Application Notes and Protocols: ML143 Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	ML143			
Cat. No.:	B1663227	Get Quote		

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Introduction

ML143 is a potent and selective, reversible, non-competitive inhibitor of the Rho family small GTPase Cdc42. Cdc42 is a key regulator of various cellular processes, including cell morphology, migration, polarity, and cell cycle progression. Dysregulation of Cdc42 signaling is implicated in numerous diseases, including cancer. As a selective inhibitor, ML143 serves as a critical tool for investigating the physiological and pathological roles of Cdc42. Accurate preparation and proper storage of ML143 stock solutions are paramount to ensure its stability and the reproducibility of experimental results. These application notes provide detailed protocols for the preparation and storage of ML143 for in vitro research applications.

Product Information

Parameter	Value	Reference
Molecular Formula	C18H26N4O3S	[1]
Molecular Weight	378.49 g/mol	[1]
CAS Number	2871872-79-4	[1]
Appearance	Crystalline solid	
Purity	≥98%	_



Solubility and Storage Summary

Solvent	Solubility	Storage of Powder	Storage of Stock Solution
DMSO	100 mg/mL (264.21	4°C, sealed, away	-80°C (up to 6
	mM) (ultrasonication	from moisture and	months); -20°C (up to
	may be required)	light	1 month)

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML143 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML143** in dimethyl sulfoxide (DMSO).

Materials:

- ML143 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate Reagents: Allow the vial of ML143 powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weigh ML143: Accurately weigh the desired amount of ML143 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.785 mg of ML143 (Molecular Weight = 378.49 g/mol).



 Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the ML143 powder. To prepare a 10 mM stock solution, use the following formula:

Volume of DMSO (mL) = [Mass of **ML143** (mg) / 378.49 (g/mol)] / 10 (mmol/L)

For ease of use, the following table provides volumes for common stock solution preparations:

Desired Stock Volume	Mass of ML143 to Weigh	Volume of DMSO to Add
1 mL	3.785 mg	1 mL
500 μL	1.892 mg	500 μL
200 μL	0.757 mg	200 μL

- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs.
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[1] Ensure the tubes are tightly sealed to prevent solvent evaporation and contamination.

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol describes the dilution of the **ML143** stock solution to a final working concentration for use in cell-based assays.

Materials:

10 mM ML143 stock solution in DMSO



- Pre-warmed cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM ML143 stock solution at room temperature.
- Determine Final Concentration: The optimal working concentration of ML143 should be determined experimentally for each cell line and assay. A typical starting point for Cdc42 inhibitors is in the low micromolar range.
- Serial Dilution (Optional): If a range of concentrations is being tested, perform serial dilutions
 of the stock solution in cell culture medium.
- Final Dilution: Dilute the **ML143** stock solution directly into the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μM working solution from a 10 mM stock, add 1 μL of the stock solution to 999 μL of cell culture medium (a 1:1000 dilution).
- DMSO Concentration Control: It is critical to maintain a low final concentration of DMSO in the cell culture to avoid solvent-induced cytotoxicity. The final DMSO concentration should ideally not exceed 0.1%.[3] A vehicle control (cell culture medium with the same final concentration of DMSO) should always be included in experiments.
- Immediate Use: Use the freshly prepared working solution immediately for treating cells.

Visualizations



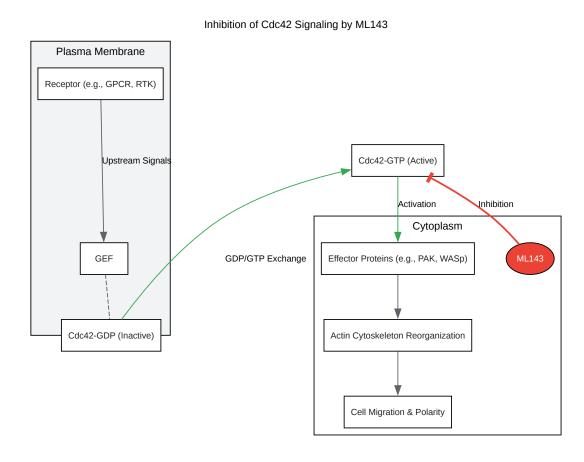
Stock Solution Preparation Weigh ML143 Powder Vortex/Sonicate to Dissolve Aliquot into Single-Use Tubes For Experiment Working Solution Preparation Thaw Stock Solution Aliquot

Experimental Workflow for ML143 Stock and Working Solution Preparation

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Caption: Workflow for preparing ML143 stock and working solutions.





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Caption: ML143 inhibits Cdc42 signaling and downstream effects.



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- To cite this document: BenchChem. [Application Notes and Protocols: ML143 Stock Solution Preparation and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663227#preparing-ml143-stock-solution-and-storage]

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